

An In-depth Technical Guide to 1-Methylcyclohex-3-ene-1-carboxylic acid

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Compound of Interest

Compound Name: 1-Methylcyclohex-3-ene-1-carboxylic acid

Cat. No.: B102904

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CAS Number: 16646-42-7

This technical guide provides a comprehensive overview of **1-Methylcyclohex-3-ene-1-carboxylic acid**, catering to researchers, scientists, and professionals in drug development. The document details the compound's properties, a proposed synthesis protocol, and explores its potential biological activities based on structurally related molecules.

Chemical and Physical Properties

1-Methylcyclohex-3-ene-1-carboxylic acid is a cyclic carboxylic acid with a molecular formula of $C_8H_{12}O_2$ and a molecular weight of 140.18 g/mol. While extensive experimental data for this specific compound is not readily available in public literature, its structural features suggest it is a liquid at room temperature with a boiling point that would allow for distillation under reduced pressure.

Property	Value	Source
CAS Number	16646-42-7	Internal Search
Molecular Formula	$C_8H_{12}O_2$	Internal Search
Molecular Weight	140.18 g/mol	Internal Search

Synthesis Protocol

A plausible and efficient method for the synthesis of **1-Methylcyclohex-3-ene-1-carboxylic acid** is through a Diels-Alder reaction, a powerful tool in organic chemistry for the formation of six-membered rings. This [4+2] cycloaddition involves the reaction of a conjugated diene with a dienophile.

Proposed Experimental Protocol: Diels-Alder Reaction

This protocol outlines the synthesis of **1-Methylcyclohex-3-ene-1-carboxylic acid** from isoprene and methacrylic acid.

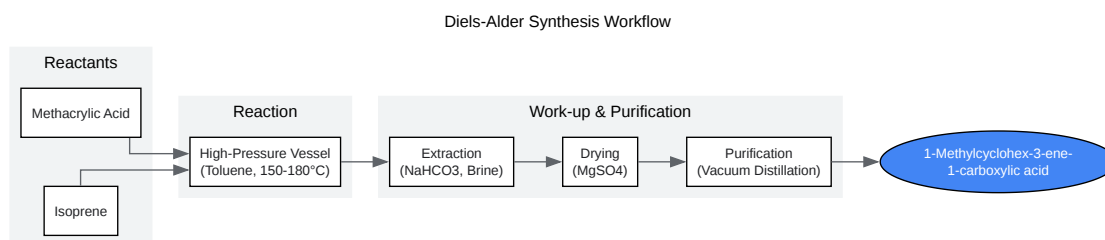
Materials:

- Isoprene (freshly distilled)
- Methacrylic acid
- Toluene (anhydrous)
- Hydroquinone (inhibitor)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- High-pressure reaction vessel or sealed tube

Procedure:

- **Reaction Setup:** In a high-pressure reaction vessel or a thick-walled sealed tube, combine freshly distilled isoprene (1.2 equivalents) and methacrylic acid (1.0 equivalent).
- **Solvent and Inhibitor:** Add anhydrous toluene to dissolve the reactants, followed by a catalytic amount of hydroquinone to prevent polymerization of the reactants.

- **Reaction Conditions:** Seal the vessel and heat the reaction mixture to 150-180°C for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** After the reaction is complete, cool the vessel to room temperature. Transfer the reaction mixture to a separatory funnel.
- **Extraction:** Wash the organic layer sequentially with a 5% sodium bicarbonate solution to remove unreacted methacrylic acid, followed by a brine wash.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **1-Methylcyclohex-3-ene-1-carboxylic acid**.



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A flowchart illustrating the synthesis of **1-Methylcyclohex-3-ene-1-carboxylic acid**.

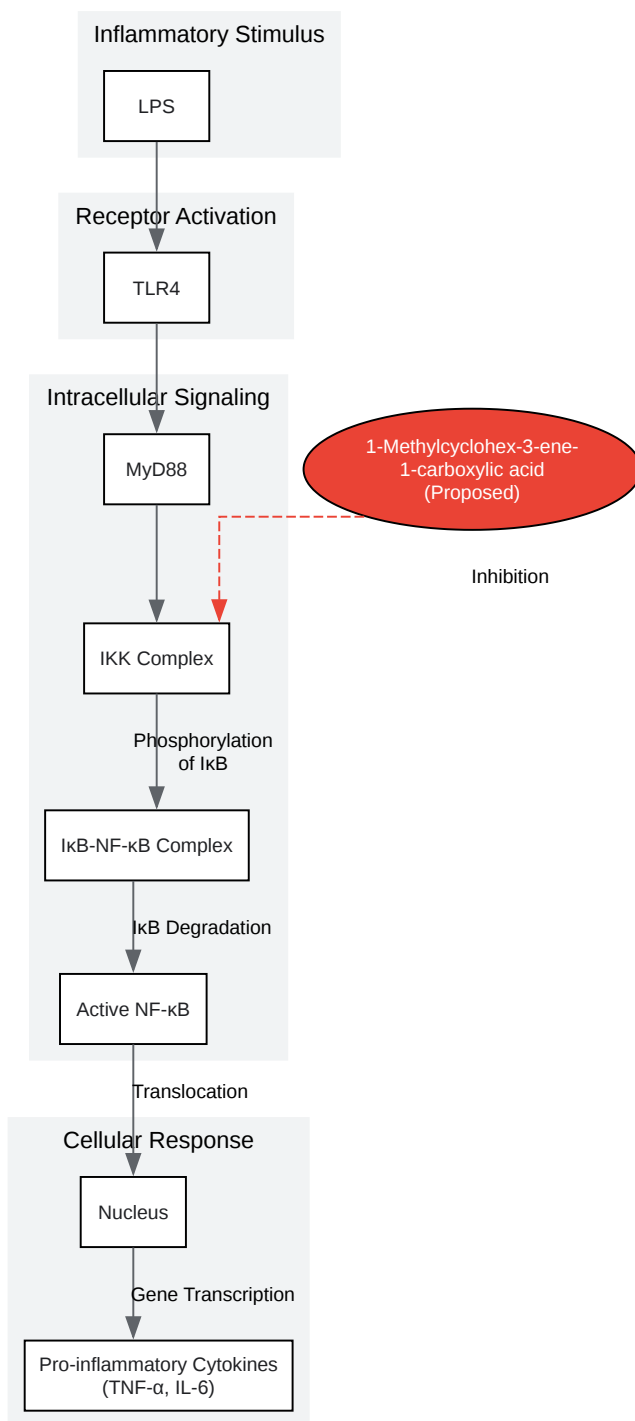
Potential Biological Activity and Signaling Pathways

While direct biological studies on **1-Methylcyclohex-3-ene-1-carboxylic acid** are limited in publicly accessible literature, research on structurally similar compounds, particularly derivatives of cyclohex-1-ene-1-carboxylic acid, provides valuable insights into its potential therapeutic applications.

Studies on amidrazone derivatives of a closely related compound have demonstrated significant anti-inflammatory and antiproliferative activities. These derivatives were shown to inhibit the production of pro-inflammatory cytokines such as TNF- α and IL-6 in human peripheral blood mononuclear cells (PBMCs). This suggests that **1-Methylcyclohex-3-ene-1-carboxylic acid** and its derivatives could potentially modulate inflammatory responses.

The anti-inflammatory effects of these related compounds are likely mediated through the inhibition of key signaling pathways involved in inflammation, such as the Nuclear Factor-kappa B (NF- κ B) pathway. NF- κ B is a crucial transcription factor that regulates the expression of numerous genes involved in the inflammatory response.

Proposed Anti-Inflammatory Signaling Pathway

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A diagram of the proposed inhibitory effect on the NF-κB signaling pathway.

Conclusion

1-Methylcyclohex-3-ene-1-carboxylic acid is a compound with potential for further investigation in the field of drug discovery, particularly in the development of novel anti-inflammatory agents. The Diels-Alder reaction provides a straightforward synthetic route to this molecule. Based on the biological activities of structurally related compounds, it is hypothesized that this carboxylic acid may exert its effects through the modulation of key inflammatory signaling pathways such as NF- κ B. Further in-vitro and in-vivo studies are warranted to fully elucidate its pharmacological profile and therapeutic potential.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com